

2-Chloro-3-hydroxybenzoic acid safety and hazards

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Compound of Interest

Compound Name: 2-Chloro-3-hydroxybenzoic acid

Cat. No.: B1590727

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An In-depth Technical Guide to the Safety and Hazards of **2-Chloro-3-hydroxybenzoic Acid**

This document provides a comprehensive overview of the safety and hazard information for **2-Chloro-3-hydroxybenzoic acid** (CAS No: 51786-10-8), intended for researchers, scientists, and professionals in drug development. The information is compiled from available safety data sheets and chemical databases.

Chemical Identification




- Chemical Name: **2-Chloro-3-hydroxybenzoic acid**
- Synonyms: Benzoic acid, 2-chloro-3-hydroxy-[1]
- CAS Number: 51786-10-8[1]
- Molecular Formula: $C_7H_5ClO_3$ [1]
- Molecular Weight: 172.56 g/mol [1]
- Chemical Structure: (A visual representation would be placed here in a formal whitepaper)

Hazard Identification and GHS Classification

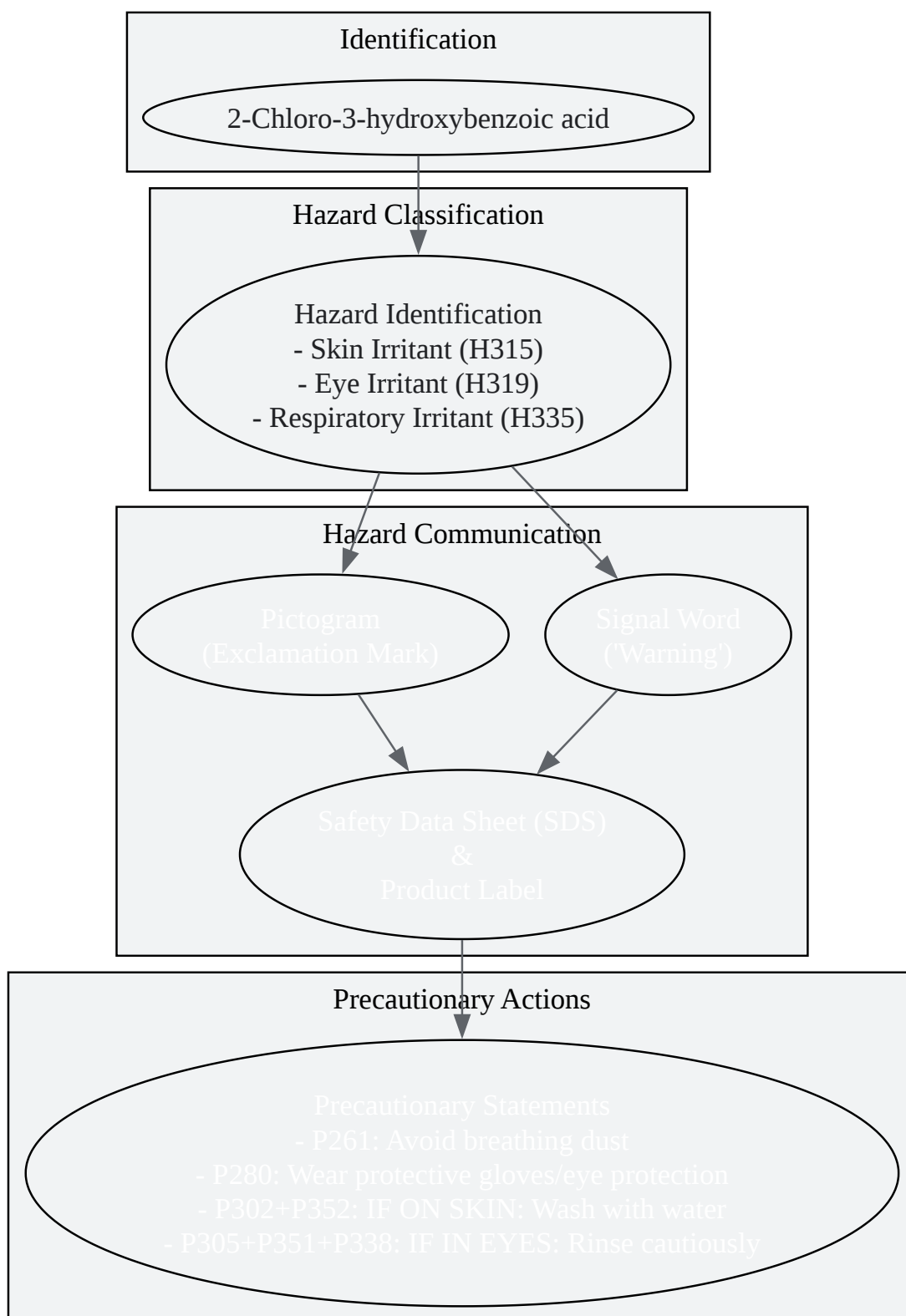
The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. For **2-Chloro-3-hydroxybenzoic acid**,

the classification is based on data submitted to the European Chemicals Agency (ECHA).^[1]

Table 1: GHS Classification for **2-Chloro-3-hydroxybenzoic acid**

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	2	 alt text	Warning	H315: Causes skin irritation ^[1]
Serious Eye Damage/Eye Irritation	2A	 alt text	Warning	H319: Causes serious eye irritation ^[1]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	 alt text	Warning	H335: May cause respiratory irritation ^[1]

Source: ECHA C&L Inventory data, aggregated by PubChem.^[1]



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Toxicological Information

Specific quantitative toxicological data, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), for **2-Chloro-3-hydroxybenzoic acid** are not readily available in the reviewed sources. The hazard classification is based on irritation potential.

Table 2: Summary of Toxicological Effects

Effect	Observation	Source
Acute Toxicity	Data not available.	-
Skin Corrosion/Irritation	Causes skin irritation.	[1]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[1]
Respiratory Sensitization	May cause respiratory irritation.	[1]
Germ Cell Mutagenicity	Data not available.	-
Carcinogenicity	Data not available.	-
Reproductive Toxicity	Data not available.	-

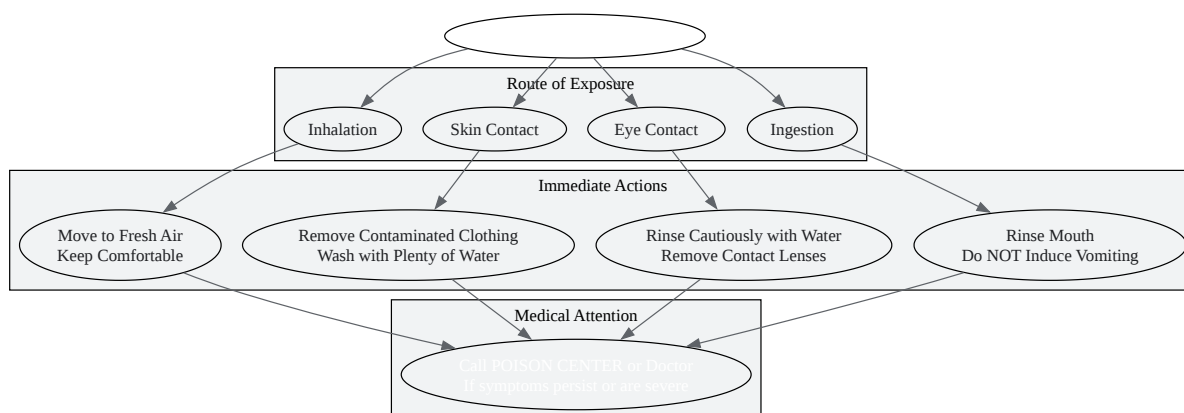
Experimental Protocols: Detailed experimental protocols for the toxicological characterization of **2-Chloro-3-hydroxybenzoic acid** were not available in the public-domain resources reviewed. Irritation classifications are typically derived from in vitro studies (e.g., reconstructed human epidermis tests) or historical in vivo data (e.g., Draize test for eye irritation) on the substance or structurally similar compounds.

First Aid Measures

Immediate medical attention is crucial in case of exposure. The following are general first aid guidelines synthesized from safety data sheets of similar chemical compounds.[2][3][4]

Table 3: First Aid Procedures

Exposure Route	Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing. If respiratory irritation or other symptoms occur, call a POISON CENTER or doctor. [2] [4] [5]
Skin Contact	Take off contaminated clothing immediately. Wash skin with plenty of soap and water. If skin irritation occurs, seek medical advice/attention. [2] [3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor. [2] [4]
Ingestion	Rinse mouth. Call a POISON CENTER or doctor if you feel unwell. Do NOT induce vomiting. [2] [3]



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Fire and Explosion Hazards

While specific data for **2-Chloro-3-hydroxybenzoic acid** is limited, general principles for similar organic solids apply.

Table 4: Fire-Fighting Measures

Aspect	Recommendation
Flammability	Combustible solid. Dust may form explosive mixtures with air.
Suitable Extinguishing Media	Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO ₂). [4]
Unsuitable Extinguishing Media	A direct water jet may spread the fire.
Specific Hazards	Hazardous combustion products may include carbon monoxide (CO), carbon dioxide (CO ₂), and hydrogen chloride (HCl) gas. [4] [6]
Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective gear. [7] [8]

Handling, Storage, and Accidental Release

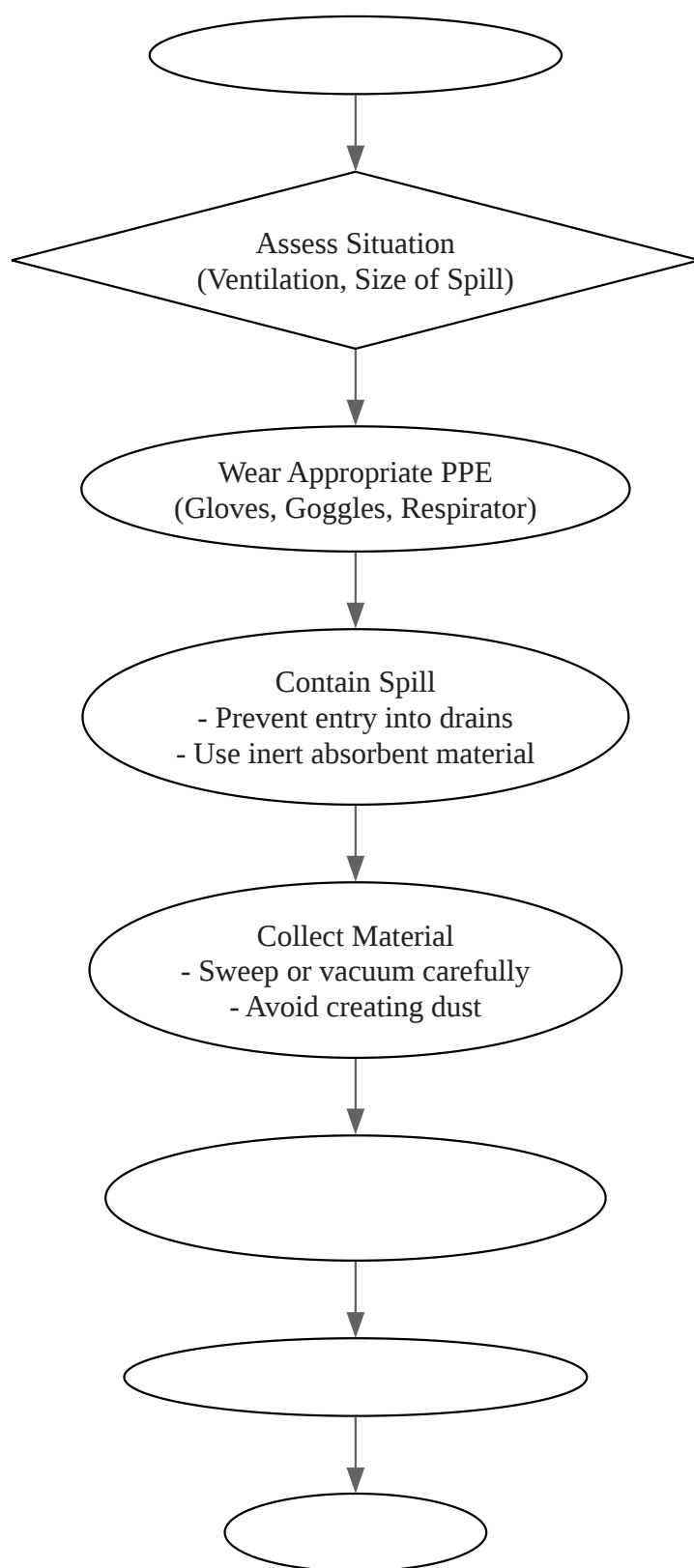
Proper handling and storage are essential to minimize risk.

Table 5: Handling and Storage Recommendations

Aspect	Recommendation
Safe Handling	Avoid breathing dust. [2] Wash hands thoroughly after handling. [4] Use only in a well-ventilated area. [5] Wear appropriate personal protective equipment (PPE), including gloves and eye/face protection. [4]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. [3] [4] Store locked up. [4] [5] Keep away from incompatible materials such as strong oxidizing agents. [4]

Accidental Release Measures: In the event of a spill, the following steps should be taken:

- Personal Precautions: Evacuate the area. Ensure adequate ventilation. Avoid breathing dust and prevent contact with skin and eyes. Wear appropriate PPE.[8]
- Environmental Precautions: Prevent the product from entering drains or waterways.
- Containment and Cleanup: Cover drains.[2] Carefully sweep or vacuum up the spilled material, avoiding dust generation, and place it into a suitable, labeled container for disposal. [5] Clean the affected area thoroughly.



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Conclusion

2-Chloro-3-hydroxybenzoic acid is a chemical that requires careful handling due to its classification as a skin, eye, and respiratory irritant. While comprehensive toxicological data is not widely available, the existing GHS classification mandates the use of appropriate personal protective equipment and adherence to strict safety protocols in a laboratory or industrial setting. All personnel handling this substance should be thoroughly familiar with the information presented in the safety data sheet and this guide.

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